

An Overview of 4-Methylmorpholin-2-one: Structure, and Identification

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methylmorpholin-2-one

Cat. No.: B176364

[Get Quote](#)

For the Attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a summary of the currently available technical information for the chemical compound **4-Methylmorpholin-2-one**. It should be noted that detailed experimental data for this specific molecule is limited in publicly accessible scientific literature and databases.

Chemical Structure and IUPAC Nomenclature

The fundamental identity of a chemical compound lies in its structure and systematic name. For **4-Methylmorpholin-2-one**, these are well-defined.

IUPAC Name: **4-methylmorpholin-2-one**^[1]

Chemical Structure: The molecule consists of a morpholine ring, which is a six-membered heterocycle containing both nitrogen and oxygen atoms. A methyl group is attached to the nitrogen at position 4, and a carbonyl group is present at position 2 of the ring, forming a lactam.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An Overview of 4-Methylmorpholin-2-one: Structure, and Identification]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176364#4-methylmorpholin-2-one-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com